

Application Note: High-Sensitivity Quantitation of HCH Isomers in Human Bio-Fluids

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Compound of Interest

Compound Name: Hexachlorocyclohexane

CAS No.: 58-89-9

Cat. No.: B1675475

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Abstract & Scope

Hexachlorocyclohexane (HCH) isomers, particularly

-HCH (the most persistent) and

-HCH (Lindane), are organochlorine pesticides (OCPs) that bioaccumulate in lipid-rich human tissues. This Application Note provides a validated workflow for the extraction and quantitation of HCH isomers in human serum and breast milk.

Unlike environmental water samples, human bio-fluids present significant matrix interferences—specifically proteins in blood and high lipid content (3–5%) in breast milk—which cause signal suppression and instrument fouling. This guide details two distinct optimized protocols:

- Protocol A (Serum): Automated Solid Phase Extraction (SPE) for high sensitivity.
- Protocol B (Breast Milk): Modified QuEChERS with Cryogenic Lipid Cleanup for high throughput.

Matrix Considerations & Pre-treatment Logic

The "Lipid Problem" in Breast Milk

Standard liquid-liquid extraction (LLE) fails with breast milk because co-extracted triglycerides accumulate in the GC inlet and column head, causing retention time shifts and rapid sensitivity

loss.

- Solution: We utilize a "Lipid Crash" strategy involving Freezing-Out followed by Dispersive SPE (dSPE) using C18 and Primary Secondary Amine (PSA).

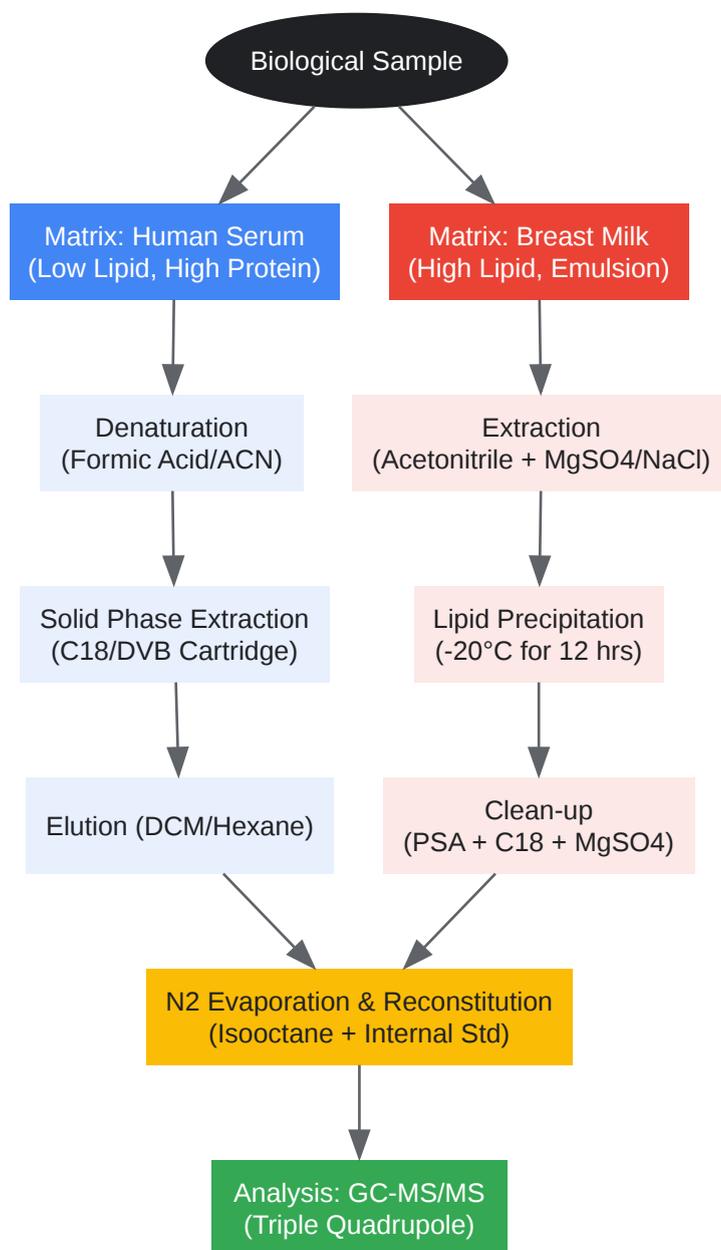
The "Protein Problem" in Serum

Proteins bind hydrophobic analytes like HCH. Direct injection or simple solvent extraction often yields poor recovery due to protein binding.

- Solution: We employ formic acid denaturation followed by SPE on a lipophilic-divinylbenzene (DVB) or C18 sorbent to break protein-ligand bonds and retain the analyte.

Workflow Visualization

The following diagram illustrates the decision matrix for sample processing.



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Figure 1: Dual-stream workflow for HCH isolation from distinct biological matrices.

Experimental Protocols

Reagents & Standards

- Target Analytes:

- HCH,
- HCH,
- HCH (Lindane),
- HCH.
- Internal Standard (ISTD):
 - C
 -
 - HCH or PCB-153 (Surrogate).
- Solvents: Acetonitrile (LC-MS grade), Hexane, Dichloromethane (DCM), Isooctane.

Protocol A: Human Serum (SPE Method)

Targeting: High sensitivity (LOD < 0.05 ng/mL)

- Sample Prep: Thaw 2 mL serum at room temperature. Add 50 µL of ISTD solution (100 ng/mL).
- Denaturation: Add 2 mL formic acid (0.1 M) and dilute 1:1 with HPLC-grade water to disrupt protein binding.
- Conditioning: Condition C18 SPE cartridges (500 mg) with 3 mL DCM, followed by 3 mL Methanol, then 3 mL Water. Do not let the cartridge dry.
- Loading: Load sample at a slow flow rate (< 2 mL/min).
- Wash: Wash with 5 mL Water:Methanol (95:5) to remove polar interferences. Dry cartridge under vacuum for 10 mins.
- Elution: Elute analytes with 5 mL Dichloromethane:Hexane (1:1).
- Concentration: Evaporate to near dryness under Nitrogen at 35°C. Reconstitute in 100 µL Isooctane.

Protocol B: Breast Milk (Modified QuEChERS)

Targeting: High throughput with lipid removal

- Extraction: Transfer 5 mL breast milk to a 50 mL centrifuge tube. Add 10 mL Acetonitrile and 50 μ L ISTD.
- Salt Partitioning: Add QuEChERS salt packet (4g MgSO₄, 1g NaCl). Shake vigorously for 1 min.
- Centrifugation: Centrifuge at 4000 rpm for 5 mins.
- Lipid Freeze-Out (Critical Step): Transfer the supernatant (top organic layer) to a clean glass tube. Place at -20°C for >4 hours (or overnight). This precipitates the bulk of the co-extracted fats.
- dSPE Cleanup: Quickly transfer the cold supernatant (avoiding the precipitated fat at the bottom) to a dSPE tube containing 150 mg MgSO₄, 50 mg PSA, and 50 mg C18.
 - Why C18? Removes remaining long-chain lipids.
 - Why PSA? Removes fatty acids and sugars.
- Final Spin: Vortex and centrifuge at 4000 rpm for 5 mins.
- Concentration: Transfer 1 mL of supernatant to a vial, evaporate to dryness, and reconstitute in 100 μ L Isooctane.

Instrumental Analysis (GC-MS/MS)[1][2][3][4][5][6]

While GC-ECD is traditionally used, GC-MS/MS (Triple Quadrupole) is required for definitive confirmation in complex biological matrices to avoid false positives from PCBs or other OCPs.

Gas Chromatography Parameters

- Column: Rtx-CLPesticides or DB-5MS UI (30m)

0.25mm

0.25µm).

- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).[1]
- Injection: 1 µL Splitless @ 250°C.
- Oven Program:
 - Initial: 90°C (hold 1 min)
 - Ramp 1: 20°C/min to 170°C
 - Ramp 2: 4°C/min to 280°C (hold 5 min)
 - Total Run Time: ~30 mins.

Mass Spectrometry (MRM) Parameters

HCH isomers fragment similarly. Separation relies on chromatography, but specific transitions optimize sensitivity.

Analyte	Retention Time (min)	Precursor Ion (m/z)	Product Ion 1 (Quant)	Product Ion 2 (Qual)	Collision Energy (eV)
-HCH	12.4	180.9	145.0	109.0	15
-HCH	13.1	218.9	182.9	147.0	12
-HCH	13.6	180.9	145.0	109.0	15
-HCH	14.8	218.9	182.9	147.0	12
C-Lindane	13.6	186.9	150.0	114.0	15

Note: Precursor ions correspond to the $[M-Cl]^+$ or $[M-HCl_2]^+$ clusters characteristic of polychlorinated species.

Quality Assurance & Troubleshooting

Self-Validating System Checks

- Surrogate Recovery: Every sample must contain the surrogate (C-HCH). Recovery must fall between 70–120%.
 - Low Recovery (<60%) in Milk: Indicates insufficient lipid removal. Increase C18 amount in dSPE step.
 - Low Recovery in Serum: Indicates protein binding. Increase denaturation time or acidity.
- Lipid Carryover Check: Monitor the baseline at the end of the run. A rising baseline indicates triglyceride accumulation.
 - Fix: Bake out column at 300°C for 10 mins post-run. Use a backflush system if available.

Method Performance Data

Parameter	Serum (Protocol A)	Breast Milk (Protocol B)
LOD	0.02 ng/mL	0.05 ng/g lipid
Linearity (R ²)	> 0.995	> 0.992
Precision (RSD)	< 8%	< 12%

References

- Centers for Disease Control and Prevention (CDC). (2015). Laboratory Procedure Manual: Organochlorine Pesticides in Serum (Method 6103). National Center for Environmental Health.[2]
- U.S. Environmental Protection Agency (EPA). (2007).[3] Method 1699: Pesticides in Water, Soil, Sediment, Biosolids, and Tissue by HRGC/HRMS.[3][4]

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- World Health Organization (WHO). (2018). Biomonitoring of human milk for persistent organic pollutants (POPs).

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